

Essential Safety and Handling Guide for Cyclopentadienylcobalt Dicarbonyl (CpCo(CO)₂)

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Compound of Interest

Compound Name: CpCo(CO)₂

Cat. No.: B8544727

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling Cyclopentadienylcobalt Dicarbonyl (**CpCo(CO)₂**). It is intended for researchers, scientists, and drug development professionals to ensure the safe and effective use of this compound in a laboratory setting.

Chemical and Physical Properties

Cyclopentadienylcobalt dicarbonyl, abbreviated as **CpCo(CO)₂**, is a dark red, air-sensitive liquid organocobalt compound.^[1] It is soluble in common organic solvents but insoluble in water.^[1] Due to its toxic and flammable nature, stringent safety measures are imperative during its handling and disposal.^{[2][3]}

| Property | Value |
|---------------------|---|
| Molecular Formula | (C ₅ H ₅)Co(CO) ₂ |
| Appearance | Dark red to black liquid ^[1] |
| Boiling Point | 139-140 °C ^[2] |
| Flash Point | 26.7 °C (80.1 °F) ^[1] |
| Density | 1.35 g/cm ³ ^[1] |
| Storage Temperature | 2-8 °C ^[2] |

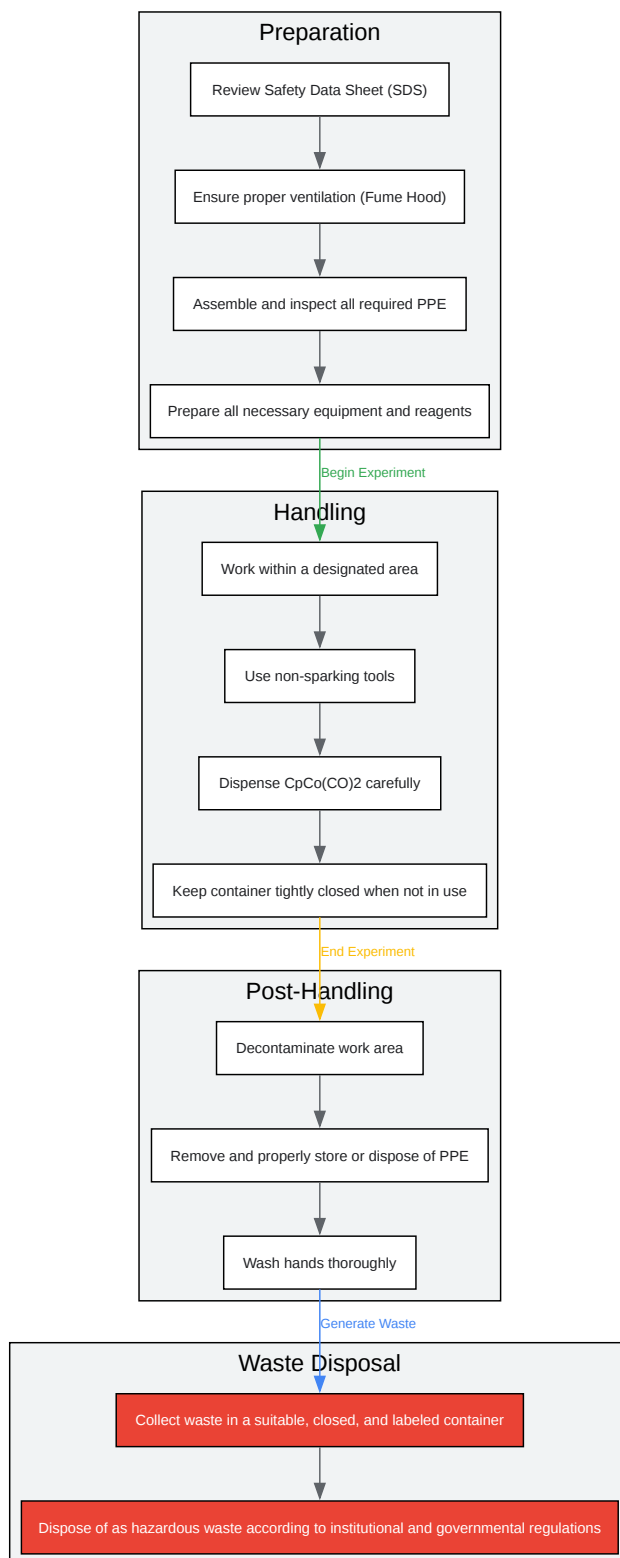
Hazard Identification and Personal Protective Equipment (PPE)

CpCo(CO)₂ is classified as a hazardous substance. It is flammable, toxic if swallowed, in contact with skin, or inhaled, and may cause allergic skin or respiratory reactions.^[3] Long-term exposure may have adverse health effects. Therefore, adherence to the following PPE guidelines is mandatory.

| Hazard | Required Personal Protective Equipment |
|--------------|--|
| Inhalation | Use only in a well-ventilated area, preferably in a chemical fume hood. ^[4] If exposure limits are exceeded, a full-face respirator with appropriate cartridges (e.g., type ABEK) is necessary. ^[5] |
| Skin Contact | Wear fire/flammable resistant and impervious clothing. ^[4] Chemical-resistant gloves (e.g., nitrile) must be worn and inspected before each use. ^{[4][5][6]} Contaminated clothing should be removed immediately and washed before reuse. ^[2] |
| Eye Contact | Wear tightly fitting safety goggles with side-shields. ^[4] A face shield is required when there is a risk of splashing. ^{[5][6]} |
| Fire Hazard | Keep away from heat, sparks, open flames, and other ignition sources. ^{[4][7]} Use explosion-proof electrical and ventilating equipment. ^[4] Use non-sparking tools. ^[4] |

Experimental Workflow for Handling **CpCo(CO)₂**

The following diagram outlines the standard operating procedure for the safe handling of **CpCo(CO)₂** from procurement to disposal.

CpCo(CO)₂ Safe Handling Workflow[Click to download full resolution via product page](#)

Caption: A flowchart outlining the key procedural steps for the safe handling of **CpCo(CO)₂**.

Detailed Experimental Protocols

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store the container in a cool, dry, and well-ventilated area, away from incompatible materials and ignition sources.[\[2\]](#)[\[4\]](#) The recommended storage temperature is 2-8°C.[\[2\]](#)
- Store the container tightly closed to prevent degradation from prolonged exposure to air.[\[2\]](#)

Handling and Use:

- All handling of **CpCo(CO)₂** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[4\]](#)
- Ensure that an eyewash station and safety shower are readily accessible.[\[5\]](#)
- Wear the appropriate PPE as detailed in the table above.
- Use non-sparking tools and explosion-proof equipment to prevent ignition.[\[4\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[4\]](#)
- Avoid inhalation of vapors or mist.[\[2\]](#)
- Avoid contact with skin and eyes.[\[2\]](#)
- Do not eat, drink, or smoke in the handling area.[\[4\]](#)

Accidental Release Measures:

- In case of a spill, immediately evacuate the area and remove all ignition sources.[\[4\]](#)
- Ventilate the area of the spill or leak.
- For small spills, absorb the material with an inert, non-combustible absorbent material (e.g., sand, earth, vermiculite).[\[3\]](#)[\[5\]](#)

- Collect the absorbed material and place it in a suitable, closed container for disposal.[4]
- For large spills, prevent the material from entering sewers or waterways.[5] Contain the spill and follow the same collection procedure as for a small spill.
- Do not use combustible materials, such as saw-dust, for cleanup.

First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[7]
- In Case of Skin Contact: Immediately remove all contaminated clothing. Rinse the skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[7]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes, also under the eyelids. Immediately call an ophthalmologist.[2]
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[7]

Disposal Plan:

- All waste containing **CpCo(CO)₂** must be treated as hazardous waste.
- Collect waste in a suitable, closed, and properly labeled container.[4] Do not mix with other waste.
- Dispose of the waste through a licensed waste disposal contractor in accordance with all applicable local, state, and federal regulations.[3][4][5]
- Empty containers may retain product residue and should be handled as hazardous waste.[5]

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